

# "Anti-inflammatory agent 36" structure and chemical formula

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## Compound of Interest

Compound Name: Anti-inflammatory agent 36

Cat. No.: B10854956

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## In-depth Technical Guide on Anti-inflammatory Agent 36

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activity, and mechanism of action of the novel anti-inflammatory agent designated as "**Anti-inflammatory agent 36**," also identified in scientific literature as compound 5a28.

## Core Compound Information

**Anti-inflammatory agent 36** is a synthetic compound designed as a di-carbonyl analog of curcumin. It has demonstrated potent anti-inflammatory properties in both in vitro and in vivo models.

Chemical Structure:

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Caption: 2D Chemical Structure of **Anti-inflammatory agent 36** (Compound 5a28).

Chemical Formula:  $C_{25}H_{27}NO_7$  [\[1\]](#)

Molecular Weight: 453.48 g/mol [\[1\]](#)

IUPAC Name: (E)-1-[(E)-3-(4-hydroxy-3-methoxyphenyl)acryloyl]-3-(3,4,5-trimethoxybenzylidene)piperidin-2-one

SMILES: COC1CC(\C=C\C(=O)N2CCC\C(=C/c3cc(OC)c(OC)c(OC)c3)C2=O)ccc1O

## Quantitative Biological Data

The anti-inflammatory activity of **Anti-inflammatory agent 36** has been quantified in cellular models of inflammation. The following table summarizes the key inhibitory concentrations.

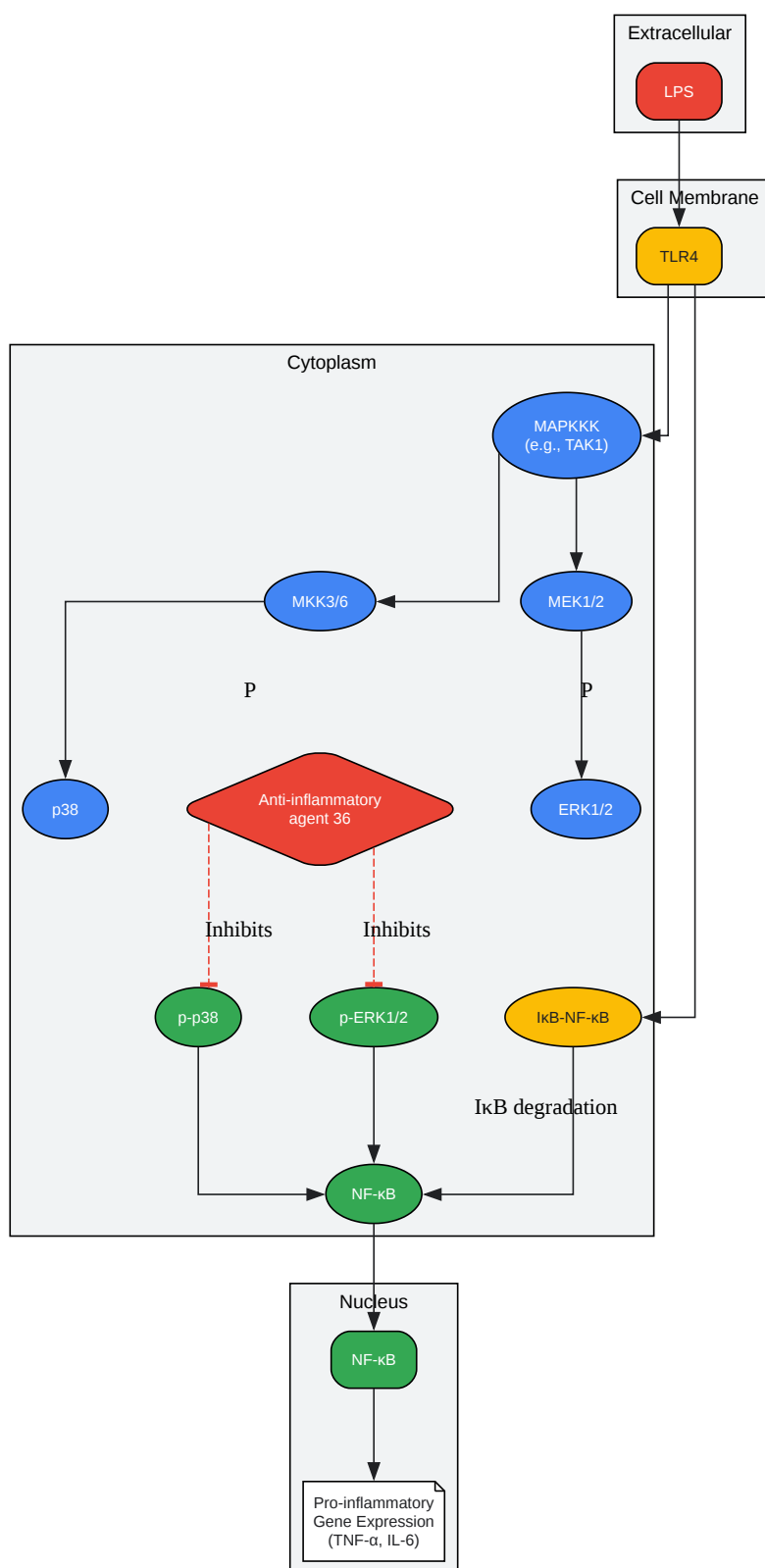
Assay	Cell Line	Inhibitor	IC <sub>50</sub> (μM)	Reference
TNF-α Inhibition	RAW 264.7	Anti-inflammatory agent 36	3.69	<a href="#">[1]</a>
IL-6 Inhibition	RAW 264.7	Anti-inflammatory agent 36	3.68	<a href="#">[1]</a>

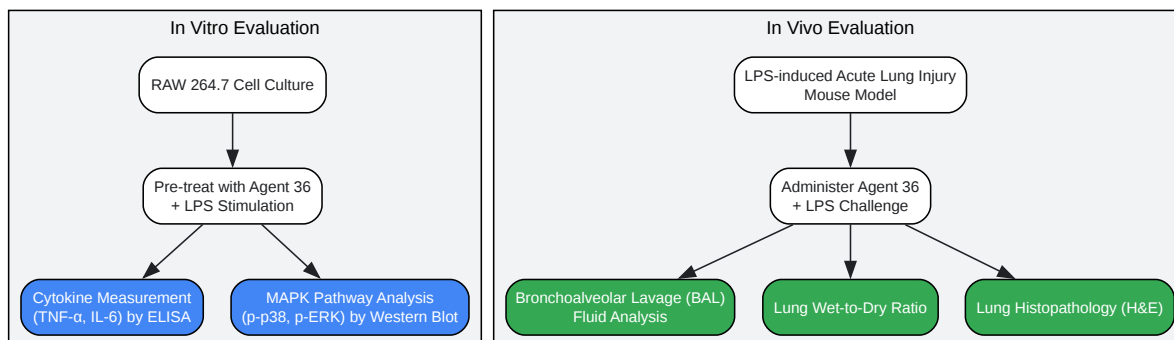
## Mechanism of Action: Inhibition of MAPK Signaling Pathway

**Anti-inflammatory agent 36** exerts its effects by modulating key signaling pathways involved in the inflammatory response. Experimental evidence indicates that it significantly inhibits the phosphorylation of p38 and ERK, two critical kinases in the mitogen-activated protein kinase (MAPK) signaling cascade, in lipopolysaccharide (LPS)-stimulated macrophages.

### Signaling Pathway Diagram

The following diagram illustrates the proposed mechanism of action of **Anti-inflammatory agent 36** in the context of LPS-induced inflammation in macrophages.





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## References

- 1. Inducing Acute Lung Injury in Mice by Direct Intratracheal Lipopolysaccharide Instillation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Anti-inflammatory agent 36" structure and chemical formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854956#anti-inflammatory-agent-36-structure-and-chemical-formula]

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